

Commercial Suppliers and Technical Guide for Benzyl Alcohol Glucuronide Standard

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Compound of Interest

Compound Name: *Benzyl Alcohol Glucuronide*

Cat. No.: *B133966*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercially available **benzyl alcohol glucuronide** analytical standards. It is designed to assist researchers, scientists, and drug development professionals in sourcing and utilizing this important metabolite. This guide includes a comparative summary of suppliers, detailed technical specifications, and relevant experimental methodologies.

Introduction to Benzyl Alcohol Glucuronide

Benzyl alcohol is an aromatic alcohol commonly used as a preservative, solvent, and fragrance ingredient in a wide range of products, including pharmaceuticals and cosmetics. In the body, benzyl alcohol is metabolized primarily in the liver. The main metabolic pathway involves oxidation to benzoic acid, which is then conjugated with glycine to form hippuric acid and excreted in the urine. A secondary, but important, metabolic pathway is the direct conjugation of benzyl alcohol with glucuronic acid to form **benzyl alcohol glucuronide**. This reaction is catalyzed by UDP-glucuronosyltransferases (UGTs), a family of enzymes crucial for the detoxification and elimination of various xenobiotics and endogenous compounds.^[1] The resulting glucuronide is a more water-soluble compound that can be readily excreted. The availability of a certified analytical standard for **benzyl alcohol glucuronide** is essential for pharmacokinetic studies, drug metabolism research, and toxicological assessments.

Commercial Suppliers of Benzyl Alcohol Glucuronide Standard

A critical aspect of any research involving metabolite analysis is the availability of high-purity analytical standards. The following table summarizes the key information for commercial suppliers of **benzyl alcohol glucuronide** (CAS No. 5285-02-9).

Supplier	Product Name	Catalog Number	CAS Number	Molecular Formula	Molecular Weight	Additional Information
Biosynth	Benzyl β -D-glucopyranosiduronic acid	MB158660	5285-02-9	C ₁₃ H ₁₆ O ₇	284.26 g/mol	Storage: 2°C - 8°C, keep dry. For research purposes only.
Toronto Research Chemicals (TRC)	Benzyl β -D-Glucopyranosiduronic Acid	B276780	5285-02-9	C ₁₃ H ₁₆ O ₇	284.26 g/mol	Part of LGC Group, specializing in complex organic small molecules.

Note: Purity and other specific details are typically provided on the lot-specific Certificate of Analysis (CoA), which should be requested from the supplier.

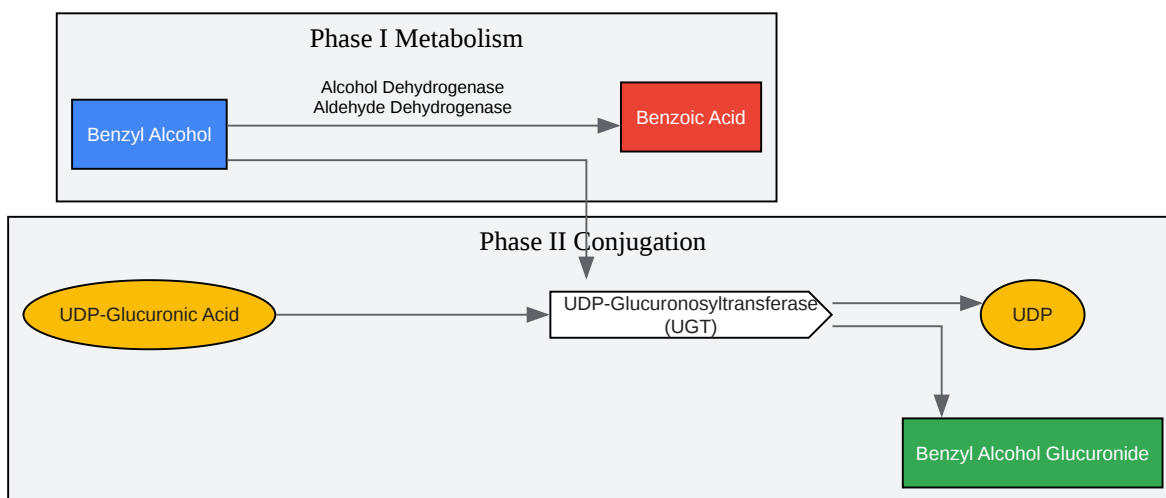
Physicochemical Properties

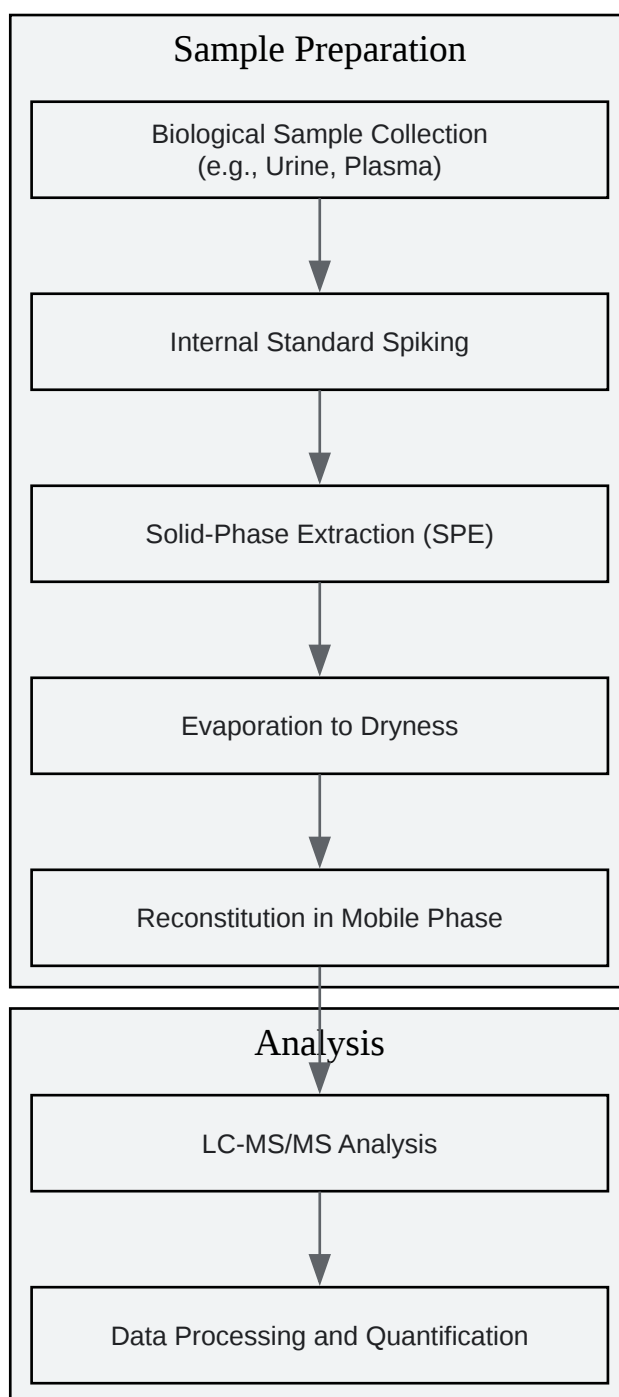
The following table outlines the key physicochemical properties of **benzyl alcohol glucuronide**.

Property	Value	Source
IUPAC Name	(2S,3S,4S,5R,6R)-3,4,5-trihydroxy-6-(phenylmethoxy)oxane-2-carboxylic acid	PubChem[2]
Synonyms	Benzyl Alcohol Glucuronide, Benzyl beta-D-glucopyranosiduronic acid	PubChem[2]
Appearance	Solid (Typical)	General knowledge
Solubility	Soluble in water	General knowledge

Metabolic Pathway of Benzyl Alcohol

The metabolic conversion of benzyl alcohol to its glucuronide conjugate is a key detoxification pathway. The following diagram illustrates this process.





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References

- 1. Human Metabolome Database: Showing metabocard for Benzyl alcohol (HMDB0003119) [hmdb.ca]
- 2. Benzyl Alcohol Glucuronide | C₁₃H₁₆O₇ | CID 9795797 - PubChem [pubchem.ncbi.nlm.nih.gov]
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